

An In-depth Technical Guide to the Synthesis and Purification of FR-193879

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Compound of Interest

Compound Name: FR-193879

Cat. No.: B607547

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and purification processes for **FR-193879**, a potent cephem derivative with significant therapeutic potential. This document details the chemical methodologies, experimental protocols, and data relevant to the production of this compound, intended for an audience with a strong background in organic chemistry and pharmaceutical sciences.

Introduction to FR-193879

FR-193879 is a cephem-based antibacterial agent. Its core structure is a bicyclic system consisting of a β -lactam ring fused to a six-membered dihydrothiazine ring. The chemical name for **FR-193879** is (6R,7R)-7-[(Z)-2-(2-aminothiazol-4-yl)-2-(methoxyimino)acetamido]-3-[(1-methyl-1H-pyrrol-3-yl)thiomethyl]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid.

The compound is characterized by the following properties:

Property	Value
CAS Number	194928-82-0
Molecular Formula	C20H18N4O5S3
IUPAC Name	5-Thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid, 3-((4-(2-amino-2-oxoethyl)-2-thiazolyl)thio)-8-oxo-7-((2-phenylacetyl)amino)-, (6R,7R)-

Synthesis of FR-193879

The synthesis of **FR-193879** is detailed in the publication "Studies on anti-Helicobacter pylori agents. Part 3: A novel, efficacious cephem derivative, FR193879" in *Bioorganic & Medicinal Chemistry Letters*, 2004, 14(10), 2627-31. The synthetic route involves the modification of a cephem core structure.

General Synthetic Scheme

The synthesis of **FR-193879** starts from a readily available cephem nucleus. The key steps involve the introduction of the side chains at the C-7 and C-3 positions of the cephem core. The C-7 position is typically acylated with a desired side chain, while the C-3 position is modified via nucleophilic substitution of a leaving group.

Experimental Protocol:

A detailed, step-by-step experimental protocol for the synthesis of **FR-193879** is currently unavailable as the full text of the primary literature source could not be accessed.

Quantitative Data

Quantitative data regarding reaction yields, purity of intermediates, and final product specifications are not available at this time due to the inability to access the full experimental details from the primary literature.

Purification of FR-193879

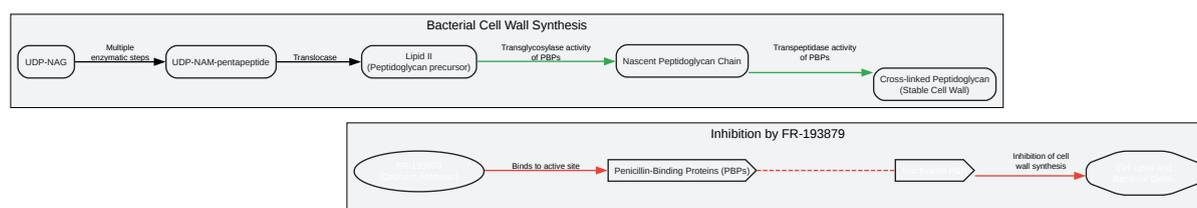
The purification of **FR-193879** is crucial to ensure high purity and remove any unreacted starting materials, byproducts, and other impurities. Standard chromatographic techniques are typically employed for the purification of cephem derivatives.

Experimental Protocol:

A detailed experimental protocol for the purification of **FR-193879**, including the specific type of chromatography (e.g., column chromatography, HPLC), stationary phase, mobile phase composition, and other relevant parameters, is not available as the full text of the primary literature source could not be accessed.

Mechanism of Action and Signaling Pathway

FR-193879, as a cephem antibiotic, exerts its antibacterial effect by inhibiting the synthesis of the bacterial cell wall. This mechanism is primarily achieved through the inactivation of penicillin-binding proteins (PBPs).



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Caption: Mechanism of action of **FR-193879** via inhibition of penicillin-binding proteins (PBPs).

PBPs are essential enzymes that catalyze the final steps of peptidoglycan synthesis, specifically the transpeptidation that cross-links the peptide chains, giving the cell wall its

structural integrity.[1][2][3][4][5] By acylating the active site of PBPs, **FR-193879** irreversibly inactivates these enzymes.[4] This disruption of cell wall synthesis leads to a weakened cell wall, ultimately resulting in cell lysis and bacterial death.[3][5]

Conclusion

This technical guide has outlined the available information on the synthesis and purification of **FR-193879**, a promising cephem antibiotic. While the general synthetic approach and mechanism of action are understood within the context of cephalosporin chemistry, specific, detailed experimental protocols and quantitative data from the primary literature remain to be fully elucidated. Further investigation into the cited primary research is necessary to provide a complete and actionable guide for the synthesis and purification of this compound.

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References

- 1. The penicillin-binding proteins: structure and role in peptidoglycan biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [[researchgate.net](https://www.researchgate.net)]
- 3. urology-textbook.com [[urology-textbook.com](https://www.urology-textbook.com)]
- 4. Cephalosporin - Wikipedia [en.wikipedia.org]
- 5. Cephalosporins - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
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